

A Technical Guide to the Elemental Iron Content and Calculation in Iron Fumarate

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Compound of Interest

Compound Name: *Iron fumarate*

Cat. No.: *B083845*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the elemental iron content in **iron fumarate**, including methods for its calculation and experimental determination. It is intended for researchers, scientists, and professionals involved in drug development and formulation who require precise and accurate information on this widely used iron supplement.

Physicochemical Properties of Iron Fumarate

Iron (II) fumarate, also known as ferrous fumarate, is the iron (II) salt of fumaric acid. It is a reddish-orange powder commonly used in the treatment and prevention of iron deficiency anemia due to its high iron content and good bioavailability.

Property	Value	Reference
Chemical Formula	<chem>C4H2FeO4</chem>	[1] [2]
Molecular Weight	169.90 g/mol	[3] [4] [5] [6] [7]
Appearance	Reddish-orange powder	[1] [2]
Elemental Iron Content	Approximately 32.87% - 33%	[1] [2] [3] [8] [9]

Calculation of Elemental Iron Content

The amount of elemental iron in a given mass of **iron fumarate** can be calculated using a straightforward formula. This calculation is crucial for accurate dosage formulation and for comparing the iron content across different iron salts.

The Calculation Formula

The elemental iron content is determined by the ratio of the atomic weight of iron to the molecular weight of **iron fumarate**.

$$\text{Elemental Iron (\%)} = (\text{Atomic Weight of Fe} / \text{Molecular Weight of C}_4\text{H}_2\text{FeO}_4) \times 100$$

Given:

- Atomic weight of Iron (Fe) \approx 55.845 g/mol
- Molecular weight of **Iron Fumarate** ($\text{C}_4\text{H}_2\text{FeO}_4$) \approx 169.90 g/mol

$$\text{Therefore: Elemental Iron (\%)} \approx (55.845 / 169.90) \times 100 \approx 32.87\%$$

For practical purposes in formulation, the following simplified calculation is used:

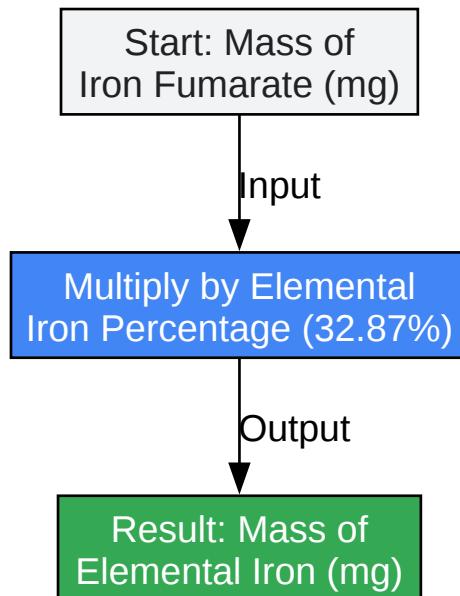
$$\text{Mass of Elemental Iron} = \text{Mass of Iron Fumarate} \times 0.3287$$

For example, a 300 mg tablet of pure **iron fumarate** will contain approximately 98.6 mg of elemental iron.[\[1\]](#)[\[2\]](#)

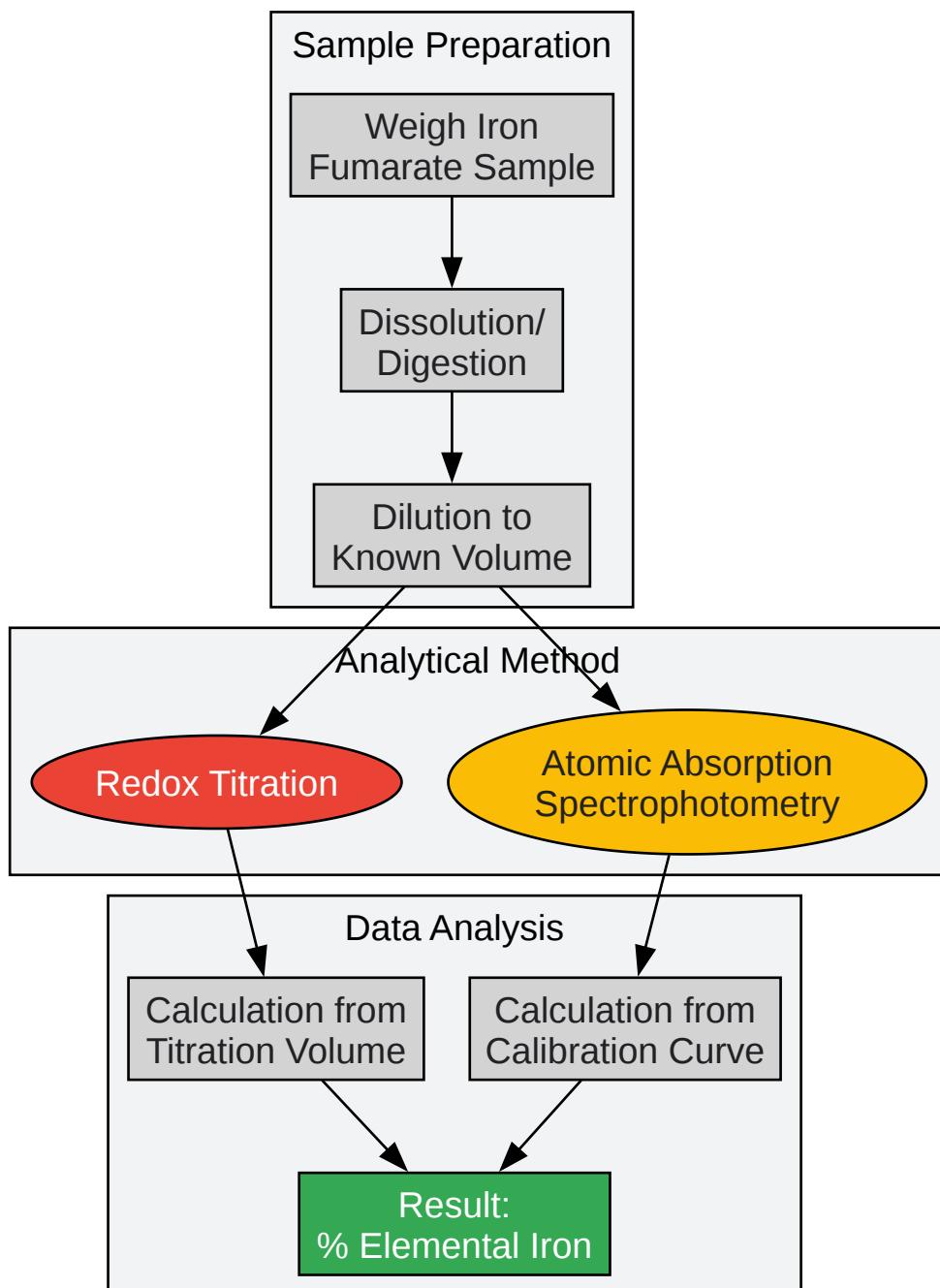
Calculation Workflow

The following diagram illustrates the logical workflow for calculating the elemental iron content from a given mass of **iron fumarate**.

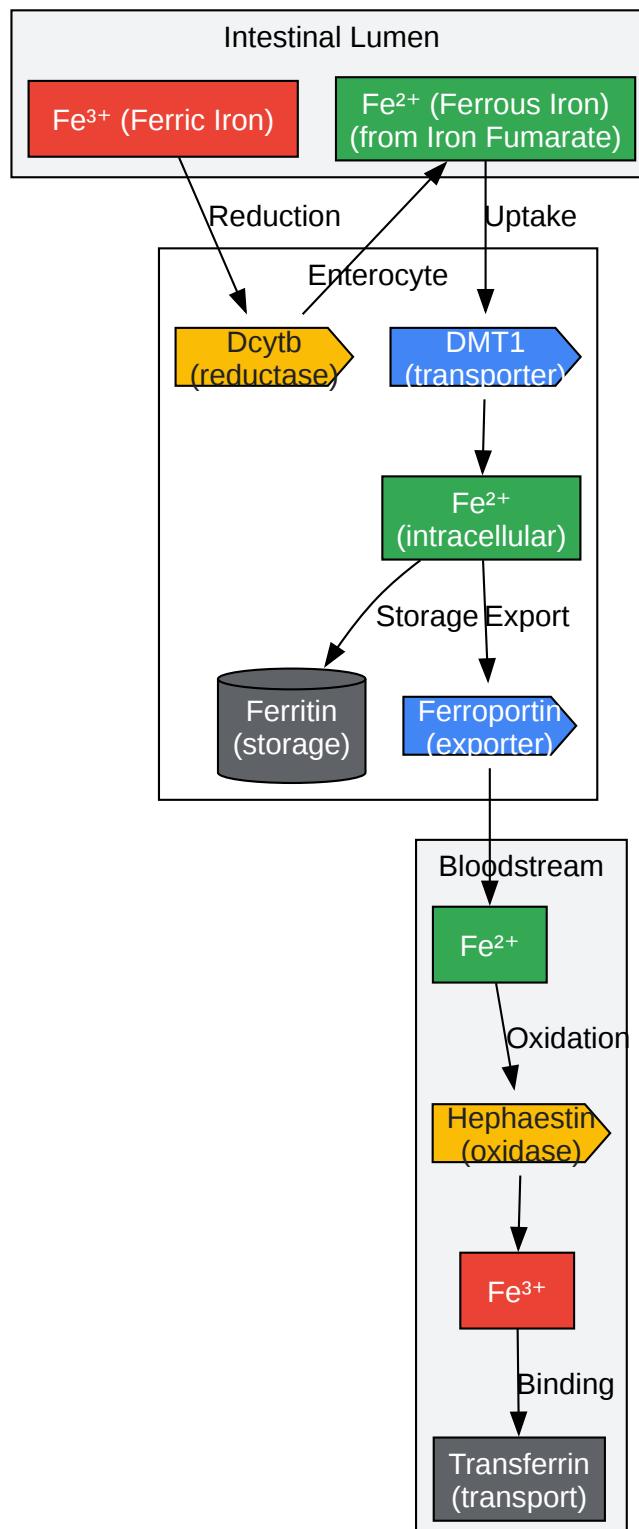
Calculation of Elemental Iron in Iron Fumarate



Experimental Workflow for Elemental Iron Determination



Non-Heme Iron Absorption Pathway

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